

# Nothramicin: A Technical Guide to its Structural Elucidation and Spectroscopic Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nothramicin

Cat. No.: B1679981

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation and spectroscopic analysis of **Nothramicin**, a novel anthracycline antibiotic. **Nothramicin** was first isolated from the culture broth of *Nocardia* sp. MJ896-43F17, a bacterial strain closely related to *Nocardia brasiliensis*.<sup>[1]</sup> This document details the experimental methodologies employed for its isolation and purification and summarizes the key spectroscopic data that were pivotal in determining its molecular structure.

## Physicochemical Properties and Spectroscopic Data

**Nothramicin** presents as a new member of the anthracycline class of antibiotics.<sup>[1]</sup> Its fundamental physicochemical properties and the spectroscopic data obtained from various analytical techniques are summarized below.

Table 1: Physicochemical Properties of **Nothramicin**

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>37</sub> NO <sub>11</sub>	MedchemExpress
Molecular Weight	587.61 g/mol	MedchemExpress
CAS Number	205752-47-2	MedchemExpress
Biological Activity	Anti-mycobacterial	<a href="#">[1]</a>

Note on Quantitative Spectroscopic Data: Detailed quantitative data from NMR and Mass Spectrometry, such as specific chemical shifts, coupling constants, and fragmentation patterns, are contained within the primary publication (J Antibiot (Tokyo). 1998 Feb;51(2):130-5). Access to the full text of this publication is required to populate the subsequent tables with precise numerical values. The tables below are structured to accommodate this data once available.

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Nothramicin**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available			

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Nothramicin**

Chemical Shift (δ) ppm	Assignment
Data not available	

Table 4: Mass Spectrometry Data for **Nothramicin**

m/z	Fragmentation	Assignment
Data not available		

## Experimental Protocols

The isolation and structural determination of **Nothramicin** involved a multi-step process encompassing fermentation, extraction, purification, and comprehensive spectroscopic analysis.

## Fermentation and Isolation

The production of **Nothramicin** was achieved through the cultivation of *Nocardia* sp. MJ896-43F17. The antibiotic was isolated from the culture broth using a combination of chromatographic and extraction techniques.[\[1\]](#)

Protocol:

- Fermentation: Cultivation of *Nocardia* sp. MJ896-43F17 in a suitable nutrient medium to promote the production of **Nothramicin**.
- Initial Extraction: The culture broth was subjected to column chromatography using a Diaion HP-20 resin to capture the antibiotic from the aqueous medium.[\[1\]](#)
- Solvent Extraction: The crude extract from the resin was then subjected to butyl acetate extraction to partition **Nothramicin** into the organic phase, separating it from water-soluble impurities.[\[1\]](#)
- Purification: Final purification of **Nothramicin** was achieved using High-Performance Liquid Chromatography (HPLC) to yield the pure compound.[\[1\]](#)

## Spectroscopic Analysis for Structural Elucidation

The molecular structure of the purified **Nothramicin** was determined through a suite of spectroscopic techniques. These methods provide detailed information about the connectivity of atoms, the carbon-hydrogen framework, and the overall molecular weight and formula.

Protocols:

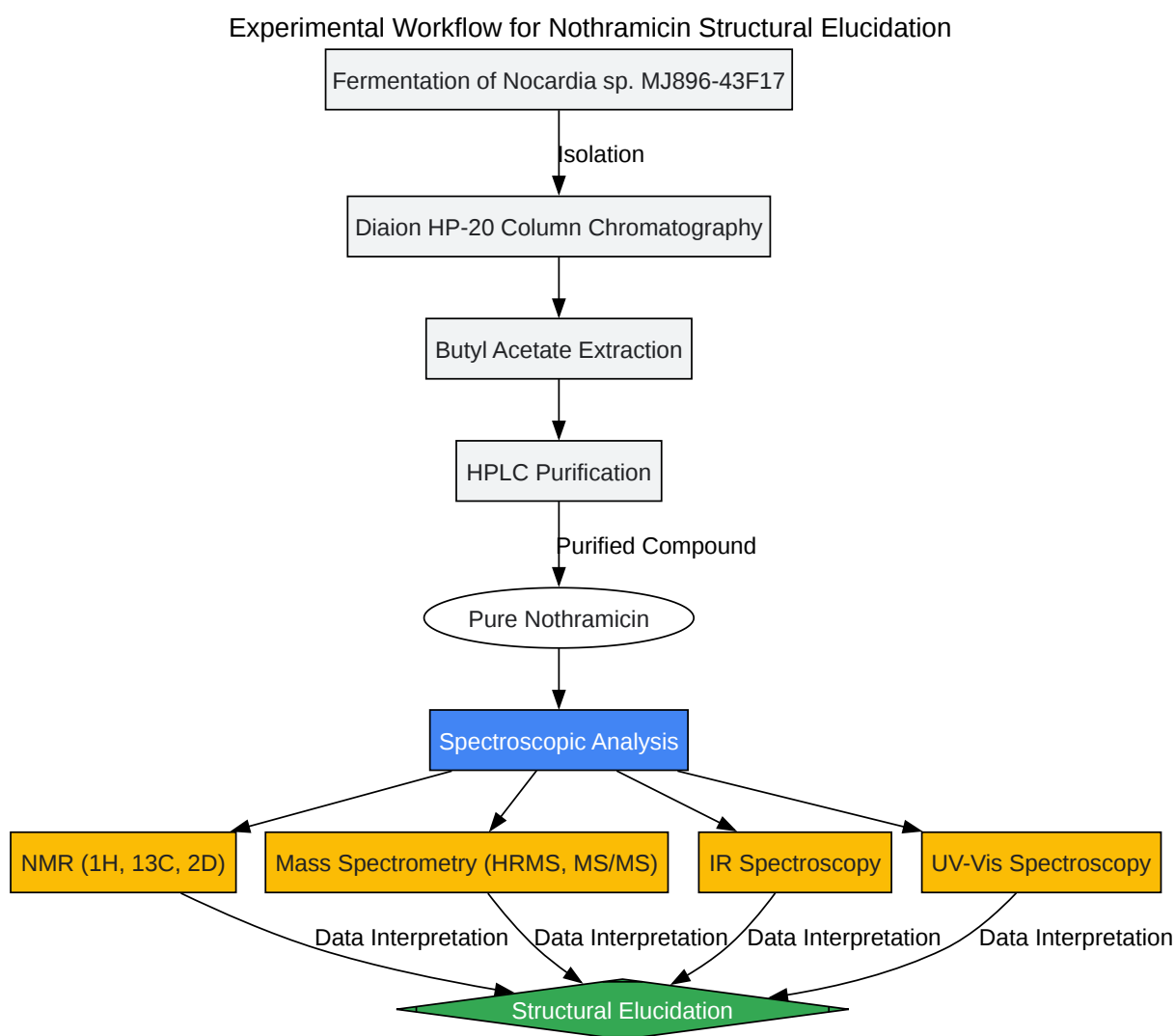
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and two-dimensional NMR (e.g., COSY, HMQC, HMBC) experiments were conducted to establish the complete proton and carbon framework of the molecule and to determine the connectivity between atoms.

- Mass Spectrometry (MS):
  - High-resolution mass spectrometry was employed to determine the accurate molecular weight and elemental composition of **Nothramicin**, allowing for the deduction of its molecular formula.
  - Tandem MS (MS/MS) experiments would have been used to induce fragmentation of the parent ion, providing valuable information about the different structural motifs within the molecule.
- Infrared (IR) Spectroscopy:
  - IR spectroscopy was utilized to identify the presence of key functional groups within the **Nothramicin** structure, such as hydroxyl (-OH), carbonyl (C=O), and amine (-NH) groups, which are characteristic of anthracycline antibiotics.
- Ultraviolet-Visible (UV-Vis) Spectroscopy:
  - UV-Vis spectroscopy was used to analyze the chromophore system of **Nothramicin**, which is a defining feature of the anthracycline class of compounds and provides information about the conjugated double bond system within the molecule.

## Visualizations

### Experimental Workflow for Nothramicin Structural Elucidation

The following diagram illustrates the logical flow of the experimental procedures used to isolate and structurally characterize **Nothramicin**.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and structural determination of **Nothramicin**.

## Signaling Pathways

Currently, there is no publicly available scientific literature that describes the specific signaling pathways modulated by **Nothramicin**. Further research is required to elucidate its mechanism of action at the molecular level and to identify any potential interactions with cellular signaling cascades.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nothramicin, a new anthracycline antibiotic from Nocardia sp. MJ896-43F17 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Nothramicin: A Technical Guide to its Structural Elucidation and Spectroscopic Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679981#nothramicin-structural-elucidation-and-spectroscopic-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)